

Using N-(3,4-Dichlorophenyl)-N'-dodecylurea as a hydrophobicity probe

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Compound of Interest

Compound Name:	N-(3,4-Dichlorophenyl)-N'-dodecylurea
CAS No.:	5006-86-0
Cat. No.:	B11985951

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Application Note: Characterization of Hydrophobic Binding Sites and Membrane Partitioning using **N-(3,4-Dichlorophenyl)-N'-dodecylurea**

Abstract & Introduction

N-(3,4-Dichlorophenyl)-N'-dodecylurea (DDU) is a specialized amphiphilic probe designed to interrogate the hydrophobicity and steric depth of binding pockets in proteins (e.g., Albumin, Soluble Epoxide Hydrolase) and lipid bilayers. Unlike standard fluorescent probes (e.g., ANS, Nile Red) that report hydrophobicity via emission shifts, DDU functions as a "molecular ruler" and competitive ligand.

Its structure combines a polar, hydrogen-bonding urea headgroup with an electron-deficient 3,4-dichlorophenyl moiety and a long hydrophobic dodecyl (C12) tail. This unique architecture allows it to:

- Map Hydrophobic Channels: Assess the depth and steric tolerance of enzyme active sites (e.g., sEH, Photosystem II) by comparing binding affinity against shorter-chain analogs.

- Quantify Membrane Partitioning: Act as a model hydrophobic drug to determine partition coefficients () in liposomal systems.
- Quench Fluorescence: The dichlorophenyl group serves as a contact quencher for tryptophan or membrane-bound fluorophores, revealing spatial proximity.

Physicochemical Properties

Property	Value / Description
Chemical Formula	
Molecular Weight	373.36 g/mol
LogP (Predicted)	~7.5 – 8.2 (Highly Hydrophobic)
Solubility (Water)	< 1 M (Negligible)
Solubility (Organic)	Soluble in DMSO (>50 mM), Ethanol, DMF
UV Absorbance	nm (Phenylurea chromophore)
Fluorescence	Non-fluorescent (Quencher)

Experimental Protocols

Protocol A: Probing Hydrophobic Pockets via Fluorescence Displacement

Objective: Determine the affinity of DDU for a protein's hydrophobic pocket (e.g., Human Serum Albumin - HSA) by displacing a fluorescent reporter (e.g., ANS or Warfarin).

Materials:

- Protein: HSA (fatty acid-free), 5

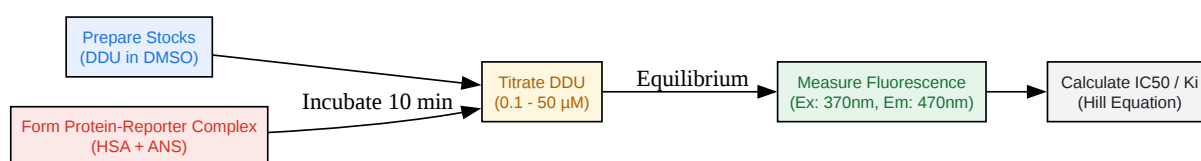
M in PBS.

- Reporter Probe: 1-Anilinonaphthalene-8-sulfonic acid (ANS), 10

M.

- Ligand (DDU): 10 mM stock in DMSO.
- Buffer: 50 mM Sodium Phosphate, pH 7.4.

Workflow:



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Figure 1: Fluorescence displacement workflow. DDU competes with ANS for the hydrophobic site, causing a decrease in fluorescence.

Step-by-Step Procedure:

- Baseline: Prepare 2 mL of HSA (5 M) + ANS (10 M) in a quartz cuvette. Record the fluorescence spectrum (Ex 370 nm, Em 400–600 nm).
- Titration: Sequentially add aliquots of DDU stock (0.5 L increments) to the cuvette. Ensure final DMSO concentration stays <1%.
- Equilibration: Mix gently and incubate for 2 minutes after each addition.
- Measurement: Record the decrease in fluorescence intensity at 470 nm.
- Analysis: Plot

vs. [DDU]. Fit data to a competitive binding model to extract the Inhibition Constant ().

- Note: A steep drop indicates DDU successfully occupies the hydrophobic pocket, confirming the pocket's capacity for C12 chains.

Protocol B: Membrane Partition Coefficient () Determination

Objective: Measure how strongly DDU partitions into lipid bilayers using Second Derivative Spectrophotometry to eliminate turbidity interference.

Materials:

- Liposomes: L-
-Phosphatidylcholine (Egg PC) Large Unilamellar Vesicles (LUVs), 100 nm.
- DDU: 10 mM stock in Ethanol.
- Reference: Buffer blank.

Workflow:

- Preparation: Prepare two sets of samples:
 - Reference: Buffer + Liposomes (0 – 500 M lipid).
 - Sample: Buffer + Liposomes (0 – 500 M lipid) + DDU (fixed at 10 M).
- Incubation: Incubate at 25°C for 30 minutes to allow partitioning equilibrium.
- Scan: Measure UV absorbance (200–350 nm).

- Correction: Calculate the second derivative ($\frac{d^2A}{d\lambda^2}$) to resolve the phenylurea peak (~250 nm) from the scattering background.

- Calculation:

Where

is lipid concentration and

is the molar volume of the lipid.

Data Analysis & Interpretation

Observation	Interpretation	Mechanism
High (Displacement)	Weak Binding	Pocket is too small or too polar for the C12 tail.
Low (Displacement)	Strong Binding	Hydrophobic pocket is deep (>15 Å) and accommodates the dodecyl chain.
Fluorescence Quenching	Proximity Effect	Dichlorophenyl group is in van der Waals contact with Trp or Fluorophore.
Red Shift (UV)	Polar Environment	Urea carbonyl is H-bonded to water (solvent exposed).

Troubleshooting:

- Precipitation: If the solution turns cloudy before adding lipids, DDU has exceeded its solubility limit. Solution: Lower the working concentration to <10

M or increase DMSO percentage (up to 2%).

- Aggregation: DDU can form micelles at high concentrations. Verify Critical Micelle Concentration (CMC) if working >50

M.

References

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